

Method 1: Reversed-Phase HPLC-MS/MS for Fluvastatin Enantiomers in Plasma

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Compound of Interest

Compound Name: (3S,5R)-fluvastatin sodium

Cat. No.: B1673504

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This method is adapted from a procedure for the enantioselective analysis of fluvastatin in human plasma, making it ideal for pharmacokinetic and clinical research.[\[1\]](#)[\[2\]](#)

Experimental Protocol

Chromatographic Conditions:

- Column: ChiralCel OD-R[\[1\]](#)[\[2\]](#)
- Mobile Phase: Acetonitrile: Methanol: Water (24:36:40, v/v/v) containing 0.1% Formic Acid[\[1\]](#)[\[2\]](#)
- Flow Rate: A typical flow rate of 0.5-1.0 mL/min is recommended.
- Temperature: Ambient
- Detector: Mass Spectrometer (MS/MS)[\[1\]](#)[\[2\]](#)
- Ionization Mode: Electrospray Ionization (ESI), Positive[\[1\]](#)[\[2\]](#)
- Monitored Transitions:
 - Fluvastatin Enantiomers: m/z 410.6 → 348.2[\[1\]](#)[\[2\]](#)
 - Internal Standard (Warfarin): m/z 307.1 → 161.6[\[1\]](#)[\[2\]](#)

Sample Preparation (from Plasma):

- Adjust the pH of the plasma sample to 5.0.[1][2]
- Perform a liquid-liquid extraction using diisopropyl ether.[1][2]
- Evaporate the organic layer to dryness.
- Reconstitute the residue in the mobile phase before injection.

Method 2: Normal-Phase HPLC-UV for Fluvastatin Enantiomer Determination

This method is well-suited for determining the enantiomeric purity of fluvastatin in bulk drug substance or pharmaceutical formulations.[3][4]

Experimental Protocol

Chromatographic Conditions:

- Column: Chiralpak AD, 4.6 x 250 mm[3][4]
- Mobile Phase: n-Hexane: Isopropanol: Trifluoroacetic Acid (90:10:0.1, v/v/v)[3][4]
- Flow Rate: 0.5 mL/min[3][4]
- Temperature: Ambient
- Detector: UV at 239 nm[3][4]

Sample Preparation (Standard Solution):

- Prepare a stock solution of racemic fluvastatin in a suitable solvent (e.g., mobile phase or methanol).
- Dilute the stock solution to the desired concentration range (e.g., 20 µmol/L - 300 µmol/L) using the mobile phase.[3][4]

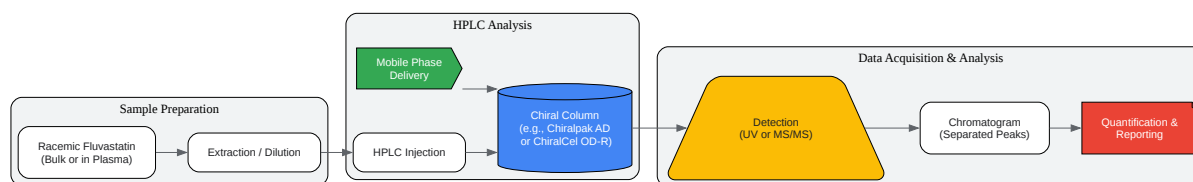
Data Presentation

The following table summarizes the operational parameters and performance for the two described HPLC methods.

Parameter	Method 1: Reversed-Phase	Method 2: Normal-Phase
Stationary Phase	ChiralCel OD-R	Chiralpak AD (4.6 x 250 mm) [3] [4]
Mobile Phase	ACN:MeOH:H ₂ O (24:36:40) + 0.1% Formic Acid [1] [2]	n-Hexane:IPA:TFA (90:10:0.1) [3] [4]
Flow Rate	0.5 - 1.0 mL/min (Typical)	0.5 mL/min [3] [4]
Detection	MS/MS (m/z 410.6 → 348.2) [1] [2]	UV at 239 nm [3] [4]
Retention Time (-)-3S,5R-FV	~21.5 min [1]	Not specified
Retention Time (+)-3R,5S-FV	~24.0 min [1]	Not specified
Application	Analysis in biological matrices (plasma) [1] [2]	Purity testing in bulk drug/formulations [3] [4]

Experimental Workflow Visualization

The logical workflow for the chiral separation of fluvastatin enantiomers by HPLC is depicted below. This process is generally applicable to both normal and reversed-phase methods.



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Caption: General workflow for the chiral HPLC separation of fluvastatin enantiomers.

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